

HaloPROTAC-E vs HaloPROTAC3 degradation efficiency comparison

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: HaloPROTAC-E

Cat. No.: S529752

[Get Quote](#)

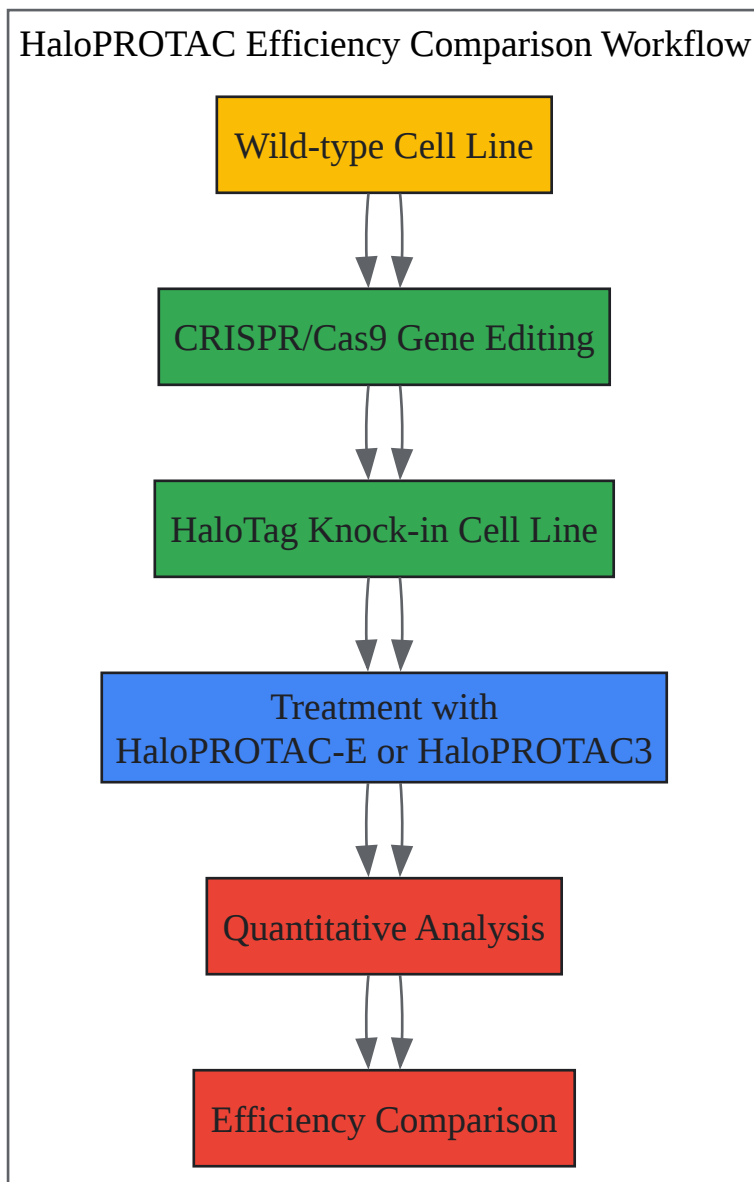
Detailed Experimental Data and Workflow

The following table expands on the key experimental findings from the head-to-head comparison, which utilized a rigorous methodology involving CRISPR/Cas9 gene editing [1].

Experimental Aspect	HaloPROTAC3 Performance	HaloPROTAC-E Performance
Target Protein: VPS34	Less potent and induced less steady-state degradation [1]	More potent; achieved greater steady-state degradation [1]
Target Protein: SGK3	Data not provided in study	DC₅₀ ~5 nM ; achieved ~50% degradation after 30 minutes and ~95% (Dmax) at 48 hours [1]
Degradation Kinetics	Data not provided in study	Rapid; ~50% degradation of SGK3-Halo achieved after 30 minutes of treatment [1]
Functional Knockdown	Data not provided for this comparison	Effective; degradation of SGK3-Halo blocked phosphorylation of its downstream substrate, NDRG1 [1]

Experimental Aspect	HaloPROTAC3 Performance	HaloPROTAC-E Performance
Proteome-Wide Selectivity	Data not provided for this comparison	Highly selective; quantitative global proteomics revealed degradation only of the Halo-tagged VPS34 complex with no other significant off-targets [1]

The experimental workflow used to generate this comparative data is summarized in the diagram below. This process ensures that the tagged proteins are expressed at endogenous levels from their native promoters, which is crucial for physiologically relevant results [1] [2].



Click to download full resolution via product page

Interpretation and Researcher Guidance

The evidence indicates that **HaloPROTAC-E** is a more advanced and potent tool than HaloPROTAC3 for degrading endogenously Halo-tagged proteins.

- **Mechanistic Insight:** The superior performance of **HaloPROTAC-E** is attributed to its incorporation of **VH298**, a high-affinity VHL ligand, which enhances the efficiency of recruiting the cellular degradation machinery [1].
- **Recommendation for Researchers:** For new experiments requiring the most rapid and complete protein knockdown, **HaloPROTAC-E appears to be the preferable choice** based on the available comparative data. However, HaloPROTAC3 remains a validated and widely used tool, with extensive protocols available for its application, particularly when absolute maximum potency is not the primary critical factor [2] [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Rapid and Reversible Knockdown of Endogenously ... [pmc.ncbi.nlm.nih.gov]
2. Targeted Protein Degradation Phenotypic Studies Using ... [pmc.ncbi.nlm.nih.gov]
3. HaloPROTAC3 Technical Manual [worldwide.promega.com]

To cite this document: Smolecule. [HaloPROTAC-E vs HaloPROTAC3 degradation efficiency comparison]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b529752#haloprotac-e-vs-haloprotac3-degradation-efficiency-comparison>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com